

olivine occurrence in mafic and ultramafic rocks

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An In-depth Technical Guide on the Occurrence of **Olivine** in Mafic and Ultramafic Rocks

Introduction

Olivine is a name for a group of nesosilicate rock-forming minerals, typically olive-green in color, that are primary components of many mafic and ultramafic igneous rocks. The general chemical formula for **olivine** is $(\text{Mg,Fe})_2\text{SiO}_4$, representing a complete solid solution series between the magnesium end-member, forsterite (Mg_2SiO_4), and the iron end-member, fayalite (Fe_2SiO_4).^{[1][2]} Magnesium-rich **olivines** are abundant in low-silica mafic and ultramafic rocks and are believed to be the most significant constituent of the Earth's upper mantle by volume.^{[3][1][2]} This guide provides a technical overview of the occurrence of **olivine** in these critical rock types, details the analytical methods for its study, and illustrates the geological processes governing its formation.

Olivine Occurrence and Modal Abundance

Olivine's presence and abundance are defining characteristics of mafic and ultramafic rocks. These rocks originate from magma rich in magnesium and iron and low in silica.^[3]

- **Ultramafic Rocks:** These are igneous rocks with very low silica content (<45%) and are composed of more than 90% mafic minerals. Ultramafic rocks, such as peridotite and dunite, represent the primary lithologies of the Earth's mantle.^[3] They can also form as cumulates from mafic magmas.
 - **Peridotite:** A general term for a coarse-grained ultramafic rock consisting mainly of **olivine** with or without pyroxenes. Rocks classified as peridotites must contain at least 40%

olivine.^[3] Varieties include Iherzolite, harzburgite, and wehrlite, distinguished by their pyroxene content.^[4]^[5]

- Dunite: A type of peridotite composed almost exclusively of **olivine**, with a modal abundance exceeding 90%. Dunites are often formed through the accumulation of **olivine** crystals that settle out of a magma chamber.^[3]
- Mafic Rocks: These are igneous rocks, such as basalt and gabbro, that are rich in magnesium and iron. They crystallize from magmas that are less primitive than those forming ultramafic rocks.
 - Gabbro: A coarse-grained, intrusive mafic rock that is the plutonic equivalent of basalt. It is primarily composed of plagioclase feldspar and pyroxene. **Olivine** is a common constituent, and when present in significant amounts, the rock is termed **olivine** gabbro.^[4]^[6]
 - Basalt: A fine-grained, extrusive mafic rock formed from the rapid cooling of lava. **Olivine** is one of the first minerals to crystallize from basaltic magma and is often present as distinct crystals (phenocrysts) within a finer-grained matrix.^[7]^[6]

Data Presentation: Olivine Abundance

The following table summarizes the typical modal abundance of **olivine** in key mafic and ultramafic rocks.

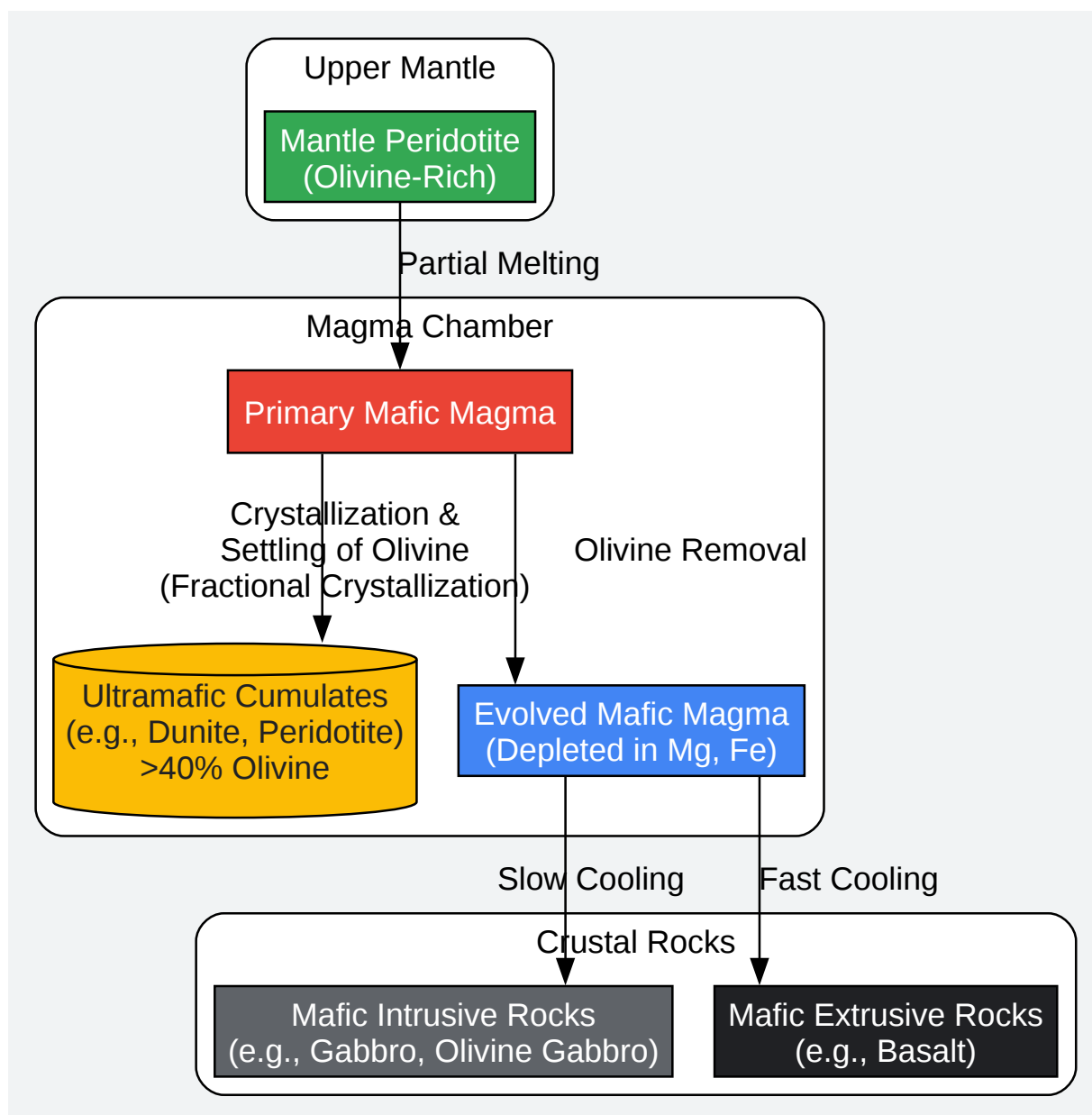
Rock Type	Classification	General Description	Typical Olivine Modal Abundance (%)
Dunite	Ultramafic	A coarse-grained igneous rock that is more than 90% olivine.[3]	> 90%
Peridotite	Ultramafic	A dense, coarse-grained igneous rock, consisting mainly of olivine and pyroxene. [3]	40 - 90%
Troctolite	Mafic	A type of gabbro where olivine is the dominant mafic mineral instead of pyroxene.	10 - 90% (typically >30%)
Olivine Gabbro	Mafic	A gabbro containing significant amounts of olivine (typically 5-50%).[8]	5 - 50%
Basalt	Mafic	A fine-grained volcanic rock; olivine is a common early-forming phenocryst.[6]	0 - 25%

Geological Processes of Olivine Formation

Olivine's formation is governed by the principles of magma crystallization, famously described by the Bowen reaction series.[6][9] **Olivine** is the first of the common silicate minerals to crystallize from a cooling mafic magma, typically at temperatures between 1200° and 1300°C. [6][9]

Fractional Crystallization

As a mafic magma cools, **olivine** crystals form and, due to their higher density, may settle to the bottom of the magma chamber.^{[7][9]} This process, known as fractional crystallization, removes magnesium and iron from the melt. This can lead to two outcomes: the formation of **olivine**-rich ultramafic cumulate layers on the floor of the magma chamber, and the evolution of the remaining magma to a more silica-rich composition.^{[6][10]}

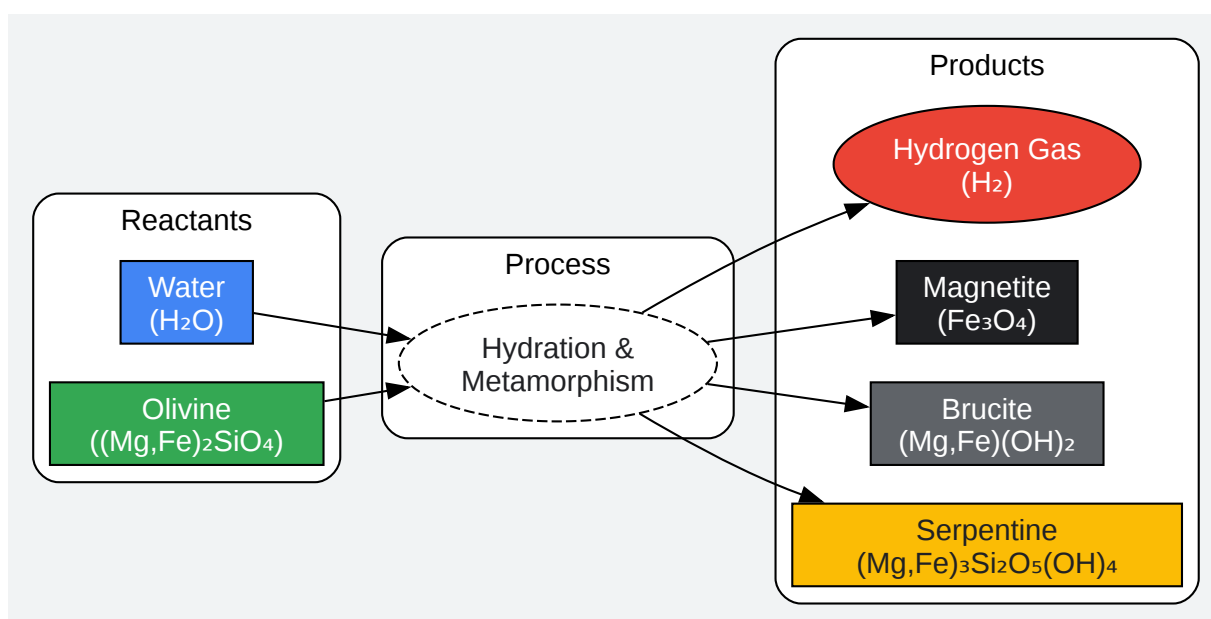


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Diagram of **Olivine** Formation via Fractional Crystallization.

Alteration: Serpentinization

Olivine is relatively unstable at the Earth's surface and readily alters in the presence of water, especially at low to moderate temperatures.[3] This alteration process is called serpentinization, a hydration and metamorphic transformation that converts **olivine** into serpentine group minerals, brucite, and often magnetite.[11][12] This process is significant as it releases hydrogen gas and can cause volume expansion, leading to rock fracturing.[13][14]



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Reaction Pathway for the Serpentinization of **Olivine**.

Experimental Protocols for Olivine Analysis

The study of **olivine** in mafic and ultramafic rocks involves several key analytical techniques to determine its abundance, composition, and texture.

Petrographic Microscopy

This is the foundational method for mineral identification and the textural analysis of rocks.

- Methodology:
 - Thin Section Preparation: A slice of the rock is cut and ground down to a thickness of 30 micrometers, thin enough for light to pass through. This thin section is mounted on a glass slide.
 - Optical Examination: The thin section is examined using a polarizing microscope. Minerals are identified based on their unique optical properties, such as color, cleavage, refractive index, birefringence, and extinction angle.
 - Modal Analysis: The volume percentage of each mineral, including **olivine**, is estimated. This can be done by visual estimation using comparison charts or more accurately through point counting, where the mineral type under the crosshairs is identified at hundreds of points on a grid pattern across the thin section.

Electron Probe Microanalysis (EPMA)

EPMA is a non-destructive technique used to determine the precise chemical composition of small volumes of a sample, making it ideal for analyzing mineral chemistry.[\[15\]](#)

- Methodology:
 - Sample Preparation: A highly polished thin section or mineral grain mount is prepared and coated with a thin layer of carbon to make it electrically conductive.
 - Instrument Setup: The sample is placed in a high-vacuum chamber. An electron gun generates a focused beam of high-energy electrons. The instrument is calibrated using mineral standards of known composition.[\[16\]](#)
 - Analysis: The electron beam is directed onto a specific point on an **olivine** crystal. The interaction of the beam with the sample generates characteristic X-rays for the elements present.[\[15\]](#)
 - Data Acquisition: Wavelength-dispersive spectrometers (WDS) or energy-dispersive spectrometers (EDS) measure the energy and intensity of these X-rays. The intensity of the X-rays for each element is proportional to its concentration.

- Correction Procedures: Raw data are processed using correction factors (such as ZAF correction) to account for matrix effects, yielding accurate quantitative elemental concentrations (e.g., Mg, Fe, Si, Ni, Mn, Ca).[17] For high-precision trace element analysis in **olivine**, conditions may be optimized to a high accelerating voltage (e.g., 25 kV) and a high beam current (e.g., 900 nA).

Conclusion

Olivine is a fundamental mineral for understanding the petrogenesis of mafic and ultramafic rocks and the composition of the Earth's mantle. Its high crystallization temperature makes it a key indicator of primitive magmas, and its subsequent fractional crystallization is a primary driver of magmatic differentiation. The modal abundance of **olivine** is a critical factor in rock classification, ranging from trace amounts in some mafic rocks to over 90% in dunites. The study of **olivine** through established petrographic and geochemical protocols continues to provide invaluable insights into the geological processes that shape our planet. Furthermore, its susceptibility to alteration via serpentinization has significant implications for rheology, geochemical cycling, and potentially astrobiology.

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